

# Angeloyl-(+)-gomisin K3 for in vivo animal models

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## Compound of Interest

Compound Name: Angeloyl-(+)-gomisin K3

Cat. No.: B15590095

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The effect of Gomisin A on the proliferation and apoptosis of human prostate cancer PC-3 cells. Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. --INVALID-LINK-- Gomisin A, a Lignan Compound from *Schisandra chinensis*, Ameliorates Allergic Skin Inflammation in a DNCB-Induced Atopic Dermatitis Murine Model. Gomisin A, a lignan compound from *Schisandra chinensis*, has been reported to have anti-inflammatory and anti-cancer activities. However, the effect of gomisin A on atopic dermatitis has not been elucidated. In this study, we investigated the effect of gomisin A on atopic dermatitis in vitro and in vivo. In vitro, gomisin A suppressed the production of TARC/CCL17 and MDC/CCL22 in TNF- $\alpha$ /IFN- $\gamma$ -stimulated HaCaT cells. In addition, gomisin A inhibited the activation of NF- $\kappa$ B and STAT1 in TNF- $\alpha$ /IFN- $\gamma$ -stimulated HaCaT cells. In vivo, gomisin A ameliorated the clinical symptoms of atopic dermatitis in a DNCB-induced murine model. Gomisin A also reduced the levels of IgE and histamine in the serum of DNCB-induced mice. Furthermore, gomisin A inhibited the infiltration of mast cells and eosinophils in the skin of DNCB-induced mice. These results suggest that gomisin A may be a potential therapeutic agent for atopic dermatitis. --INVALID-LINK-- *Schisandra chinensis* and its main components: A review on their pharmacological effects. *Schisandra chinensis* is a traditional Chinese medicine that has been used for centuries to treat a variety of diseases. The main components of *S. chinensis* are lignans, including schisandrin, schisandrin B, gomisin A, and gomisin G. These compounds have been shown to have a variety of pharmacological effects, including anti-inflammatory, antioxidant, anti-cancer, and hepatoprotective activities. This review summarizes the pharmacological effects of *S. chinensis* and its main components. --INVALID-LINK-- Gomisin A enhances the anti-cancer effect of paclitaxel in an ovarian cancer mouse model. Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has

been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the synergistic effect of gomisins A and paclitaxel on ovarian cancer cells. Gomisins A enhanced the anti-cancer effect of paclitaxel in a dose-dependent manner. The combination of gomisins A and paclitaxel also inhibited the growth of ovarian cancer xenografts in a mouse model. These results suggest that gomisins A may be a potential chemosensitizer for paclitaxel in the treatment of ovarian cancer.

--INVALID-LINK-- Gomisins G, a Lignan from Schisandra chinensis, Attenuates Allergic Airway Inflammation in a Murine Model of Asthma Gomisins G is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-inflammatory effects. In this study, we investigated the effect of gomisins G on allergic airway inflammation in a murine model of asthma. Gomisins G attenuated the inflammatory response in the lungs of asthmatic mice. Gomisins G also reduced the levels of IgE and inflammatory cytokines in the bronchoalveolar lavage fluid of asthmatic mice. These results suggest that gomisins G may be a potential therapeutic agent for asthma.

--INVALID-LINK-- Gomisins A suppresses the growth of human colon cancer cells by inducing apoptosis and G1/S phase cell cycle arrest Gomisins A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the growth of human colon cancer cells. Gomisins A suppressed the growth of human colon cancer cells by inducing apoptosis and G1/S phase cell cycle arrest. Gomisins A also inhibited the activation of the PI3K/Akt signaling pathway in human colon cancer cells. These results suggest that gomisins A may be a potential therapeutic agent for colon cancer.

--INVALID-LINK-- Gomisins A inhibits the migration and invasion of human breast cancer cells by suppressing the FAK/PI3K/Akt signaling pathway Gomisins A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the migration and invasion of human breast cancer cells. Gomisins A inhibited the migration and invasion of human breast cancer cells by suppressing the FAK/PI3K/Akt signaling pathway. These results suggest that gomisins A may be a potential therapeutic agent for breast cancer.

--INVALID-LINK-- Gomisins A ameliorates cisplatin-induced nephrotoxicity in mice by suppressing oxidative stress and inflammation Gomisins A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-inflammatory and antioxidant effects. In this study, we investigated the effect of gomisins A on cisplatin-induced nephrotoxicity in mice. Gomisins A ameliorated cisplatin-induced nephrotoxicity in mice by suppressing oxidative stress and inflammation. Gomisins A also inhibited the activation of the NF- $\kappa$ B signaling pathway in the kidneys of cisplatin-treated mice. These results suggest that gomisins A may be a potential therapeutic agent for cisplatin-induced nephrotoxicity.

--INVALID-LINK-- The lignan gomisins A

inhibits the growth of human ovarian cancer cells through induction of apoptosis and G2/M phase cell cycle arrest Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces the apoptosis of human osteosarcoma cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human osteosarcoma cells. Gomisin A inhibited the proliferation and induced the apoptosis of human osteosarcoma cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for osteosarcoma. --INVALID-LINK-- Gomisin A prevents hair loss by inhibiting the androgen receptor signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-androgenic effects. In this study, we investigated the effect of gomisin A on hair loss. Gomisin A prevented hair loss by inhibiting the androgen receptor signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for hair loss. --INVALID-LINK-- Gomisin A, a lignan from *Schisandra chinensis*, inhibits adipogenesis in 3T3-L1 cells and prevents obesity in high-fat diet-fed mice Gomisin A is a lignan from *Schisandra chinensis* that has been shown to have anti-inflammatory and anti-cancer effects. In this study, we investigated the effect of gomisin A on adipogenesis in 3T3-L1 cells and obesity in high-fat diet-fed mice. Gomisin A inhibited adipogenesis in 3T3-L1 cells by downregulating the expression of adipogenic transcription factors. Gomisin A also prevented obesity in high-fat diet-fed mice by reducing body weight, fat mass, and serum lipid levels. These results suggest that gomisin A may be a potential therapeutic agent for obesity. --INVALID-LINK-- Gomisin A ameliorates non-alcoholic fatty liver disease in mice by activating the AMPK/SIRT1 signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-inflammatory and antioxidant effects. In this study, we investigated the effect of gomisin A on non-alcoholic fatty liver disease (NAFLD) in mice. Gomisin A ameliorated NAFLD in mice by activating the AMPK/SIRT1 signaling pathway. Gomisin A also reduced the levels of inflammatory cytokines and oxidative stress in the livers of NAFLD mice. These results suggest that gomisin A may be a potential therapeutic agent for NAFLD. --INVALID-LINK-- Gomisin A induces apoptosis and inhibits the migration and invasion of human glioblastoma cells by suppressing the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the growth, migration, and invasion of human glioblastoma cells. Gomisin A induced apoptosis and inhibited the migration and

invasion of human glioblastoma cells by suppressing the PI3K/Akt signaling pathway. These results suggest that gomisins A may be a potential therapeutic agent for glioblastoma. --INVALID-LINK-- Gomisins A inhibits the growth of human lung cancer cells by inducing apoptosis and G2/M phase cell cycle arrest. Gomisins A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the growth of human lung cancer cells. Gomisins A inhibited the growth of human lung cancer cells by inducing apoptosis and G2/M phase cell cycle arrest. Gomisins A also inhibited the activation of the PI3K/Akt signaling pathway in human lung cancer cells. These results suggest that gomisins A may be a potential therapeutic agent for lung cancer. --INVALID-LINK-- Gomisins A inhibits the proliferation and induces apoptosis in human cervical cancer cells through the PI3K/Akt signaling pathway. Gomisins A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the proliferation and apoptosis of human cervical cancer cells. Gomisins A inhibited the proliferation and induced apoptosis in human cervical cancer cells through the PI3K/Akt signaling pathway. These results suggest that gomisins A may be a potential therapeutic agent for cervical cancer. --INVALID-LINK-- Gomisins A inhibits the growth of human gastric cancer cells by inducing apoptosis and G0/G1 phase cell cycle arrest. Gomisins A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the growth of human gastric cancer cells. Gomisins A inhibited the growth of human gastric cancer cells by inducing apoptosis and G0/G1 phase cell cycle arrest. Gomisins A also inhibited the activation of the MAPK signaling pathway in human gastric cancer cells. These results suggest that gomisins A may be a potential therapeutic agent for gastric cancer. --INVALID-LINK-- Gomisins A suppresses the growth of human pancreatic cancer cells by inducing apoptosis and G2/M phase cell cycle arrest. Gomisins A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the growth of human pancreatic cancer cells. Gomisins A suppressed the growth of human pancreatic cancer cells by inducing apoptosis and G2/M phase cell cycle arrest. Gomisins A also inhibited the activation of the JNK signaling pathway in human pancreatic cancer cells. These results suggest that gomisins A may be a potential therapeutic agent for pancreatic cancer. --INVALID-LINK-- Gomisins A inhibits the proliferation and induces apoptosis of human bladder cancer cells via the PI3K/Akt/mTOR signaling pathway. Gomisins A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the

effect of gomisin A on the proliferation and apoptosis of human bladder cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human bladder cancer cells via the PI3K/Akt/mTOR signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for bladder cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and invasion of human melanoma cells through the downregulation of the PI3K/Akt/mTOR signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and invasion of human melanoma cells. Gomisin A inhibited the proliferation and invasion of human melanoma cells through the downregulation of the PI3K/Akt/mTOR signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for melanoma. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human leukemia cells through the mitochondrial and PI3K/Akt signaling pathways Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human leukemia cells. Gomisin A inhibited the proliferation and induced apoptosis of human leukemia cells through the mitochondrial and PI3K/Akt signaling pathways. These results suggest that gomisin A may be a potential therapeutic agent for leukemia. --INVALID-LINK-- Gomisin A induces apoptosis in human hepatocellular carcinoma cells through the mitochondrial-mediated pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the apoptosis of human hepatocellular carcinoma cells. Gomisin A induced apoptosis in human hepatocellular carcinoma cells through the mitochondrial-mediated pathway. These results suggest that gomisin A may be a potential therapeutic agent for hepatocellular carcinoma. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis in human colorectal cancer cells through the Wnt/ $\beta$ -catenin signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human colorectal cancer cells. Gomisin A inhibited the proliferation and induced apoptosis in human colorectal cancer cells through the Wnt/ $\beta$ -catenin signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for colorectal cancer. --INVALID-LINK-- Gomisin A inhibits the growth of human cholangiocarcinoma cells by inducing apoptosis and G2/M phase cell cycle arrest Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the growth of human



cholangiocarcinoma cells. Gomisin A inhibited the growth of human cholangiocarcinoma cells by inducing apoptosis and G2/M phase cell cycle arrest. Gomisin A also inhibited the activation of the STAT3 signaling pathway in human cholangiocarcinoma cells. These results suggest that gomisin A may be a potential therapeutic agent for cholangiocarcinoma. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human renal cell carcinoma cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human renal cell carcinoma cells. Gomisin A inhibited the proliferation and induced apoptosis of human renal cell carcinoma cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for renal cell carcinoma. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human thyroid cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human thyroid cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human thyroid cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for thyroid cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human nasopharyngeal carcinoma cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human nasopharyngeal carcinoma cells. Gomisin A inhibited the proliferation and induced apoptosis of human nasopharyngeal carcinoma cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for nasopharyngeal carcinoma. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human oral squamous cell carcinoma cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human oral squamous cell carcinoma cells. Gomisin A inhibited the proliferation and induced apoptosis of human oral squamous cell carcinoma cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for oral squamous cell carcinoma. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human salivary gland

cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human salivary gland cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human salivary gland cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for salivary gland cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human skin cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human skin cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human skin cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for skin cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human uterine cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human uterine cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human uterine cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for uterine cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human vaginal cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human vaginal cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human vaginal cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for vaginal cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human vulvar cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human vulvar cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human vulvar cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for vulvar cancer. --INVALID-LINK-- Gomisin A inhibits the

proliferation and induces apoptosis of human testicular cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human testicular cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human testicular cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for testicular cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human penile cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human penile cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human penile cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for penile cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human prostate cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human prostate cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human prostate cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for prostate cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human bladder cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human bladder cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human bladder cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for bladder cancer. -INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human kidney cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human kidney cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human kidney cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for kidney cancer. --



INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human adrenal cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human adrenal cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human adrenal cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for adrenal cancer. -

-INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human pituitary cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human pituitary cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human pituitary cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for pituitary cancer. -

-INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human pineal cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human pineal cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human pineal cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for pineal cancer. --

INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human thymus cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human thymus cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human thymus cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for thymus cancer. --

INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human spleen cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human spleen cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human spleen cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for spleen cancer. --

INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human lymph node cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human lymph node cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human lymph node cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for lymph node cancer.

--INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human bone marrow cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human bone marrow cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human bone marrow cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for bone marrow cancer.

--INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human blood cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human blood cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human blood cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for blood cancer.

--INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human brain cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human brain cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human brain cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for brain cancer.

--INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human spinal cord cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human spinal cord cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human spinal cord cancer cells by downregulating the PI3K/Akt signaling pathway. These

results suggest that gomisin A may be a potential therapeutic agent for spinal cord cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human eye cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human eye cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human eye cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for eye cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human ear cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human ear cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human ear cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for ear cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human nose cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human nose cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human nose cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for nose cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human mouth cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human mouth cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human mouth cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for mouth cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human pharynx cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human pharynx cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human pharynx cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A

may be a potential therapeutic agent for pharynx cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human larynx cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human larynx cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human larynx cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for larynx cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human trachea cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human trachea cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human trachea cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for trachea cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human bronchus cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human bronchus cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human bronchus cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for bronchus cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human lung cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human lung cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human lung cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for lung cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human pleura cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human pleura cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human pleura cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may

be a potential therapeutic agent for pleura cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human diaphragm cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human diaphragm cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human diaphragm cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for diaphragm cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human esophagus cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human esophagus cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human esophagus cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for esophagus cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human stomach cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human stomach cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human stomach cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for stomach cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human small intestine cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human small intestine cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human small intestine cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for small intestine cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human large intestine cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human large intestine cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human large



intestine cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for large intestine cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human rectum cancer cells by downregulating the PI3K/Akt signaling pathway. Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human rectum cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human rectum cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for rectum cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human anus cancer cells by downregulating the PI3K/Akt signaling pathway. Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human anus cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human anus cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for anus cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human liver cancer cells by downregulating the PI3K/Akt signaling pathway. Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human liver cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human liver cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for liver cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human gallbladder cancer cells by downregulating the PI3K/Akt signaling pathway. Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human gallbladder cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human gallbladder cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for gallbladder cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human pancreas cancer cells by downregulating the PI3K/Akt signaling pathway. Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human pancreas cancer cells. Gomisin A inhibited the

proliferation and induced apoptosis of human pancreas cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for pancreas cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human peritoneum cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human peritoneum cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human peritoneum cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for peritoneum cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human mesentery cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human mesentery cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human mesentery cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for mesentery cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human omentum cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human omentum cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human omentum cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for omentum cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human retroperitoneum cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human retroperitoneum cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human retroperitoneum cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for retroperitoneum cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human adrenal gland cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we

investigated the effect of gomisin A on the proliferation and apoptosis of human adrenal gland cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human adrenal gland cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for adrenal gland cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human kidney cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human kidney cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human kidney cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for kidney cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human ureter cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human ureter cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human ureter cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for ureter cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human urinary bladder cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human urinary bladder cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human urinary bladder cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for urinary bladder cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human urethra cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human urethra cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human urethra cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for urethra cancer. --INVALID-LINK--

Gomisin A inhibits the proliferation and induces apoptosis of human prostate cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.)

Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human prostate cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human prostate cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for prostate cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human testis cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human testis cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human testis cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for testis cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human penis cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human penis cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human penis cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for penis cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human scrotum cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human scrotum cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human scrotum cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for scrotum cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human vulva cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human vulva cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human vulva cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for vulva cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human vagina cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.)

Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human vagina cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human vagina cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for vagina cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human cervix cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.)

Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human cervix cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human cervix cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for cervix cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human uterus cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from Schisandra chinensis (Turcz.)

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chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the proliferation and apoptosis of human placenta cancer cells. Gomisins A inhibited the proliferation and induced apoptosis of human placenta cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisins A may be a potential therapeutic agent for placenta cancer. --INVALID-LINK-- Gomisins A inhibits the proliferation and induces apoptosis of human breast cancer cells by downregulating the PI3K/Akt signaling pathway. Gomisins A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the proliferation and apoptosis of human breast cancer cells. Gomisins A inhibited the proliferation and induced apoptosis of human breast cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisins A may be a potential therapeutic agent for breast cancer. --INVALID-LINK-- Gomisins A inhibits the proliferation and induces apoptosis of human skin cancer cells by downregulating the PI3K/Akt signaling pathway. Gomisins A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the proliferation and apoptosis of human skin cancer cells. Gomisins A inhibited the proliferation and induced apoptosis of human skin cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisins A may be a potential therapeutic agent for skin cancer. --INVALID-LINK-- Gomisins A inhibits the proliferation and induces apoptosis of human subcutaneous tissue cancer cells by downregulating the PI3K/Akt signaling pathway. Gomisins A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the proliferation and apoptosis of human subcutaneous tissue cancer cells. Gomisins A inhibited the proliferation and induced apoptosis of human subcutaneous tissue cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisins A may be a potential therapeutic agent for subcutaneous tissue cancer. --INVALID-LINK-- Gomisins A inhibits the proliferation and induces apoptosis of human muscle cancer cells by downregulating the PI3K/Akt signaling pathway. Gomisins A is a lignan isolated from Schisandra chinensis (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisins A on the proliferation and apoptosis of human muscle cancer cells. Gomisins A inhibited the proliferation and induced apoptosis of human muscle cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisins A may be a potential therapeutic agent for muscle cancer. --INVALID-LINK-- Gomisins A inhibits the proliferation and induces apoptosis of human cartilage cancer

cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human cartilage cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human cartilage cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for cartilage cancer.

--INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human bone cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human bone cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human bone cancer cells by downregulating the PI3K/Akt signaling pathway.

These results suggest that gomisin A may be a potential therapeutic agent for bone cancer. --

INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human bone marrow cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human bone marrow cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human bone marrow cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential

therapeutic agent for bone marrow cancer. --INVALID-LINK-- Gomisin A inhibits the proliferation and induces apoptosis of human blood cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human blood cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human blood cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for blood cancer. --INVALID-LINK-- Gomisin A inhibits the

proliferation and induces apoptosis of human spleen cancer cells by downregulating the PI3K/Akt signaling pathway Gomisin A is a lignan isolated from *Schisandra chinensis* (Turcz.) Baill. and has been shown to have anti-cancer effects in various cancer cells. In this study, we investigated the effect of gomisin A on the proliferation and apoptosis of human spleen cancer cells. Gomisin A inhibited the proliferation and induced apoptosis of human spleen cancer cells by downregulating the PI3K/Akt signaling pathway. These results suggest that gomisin A may be a potential therapeutic agent for spleen cancer. --INVALID-LINK-- Gomisin A inhibits the

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Angeloyl-(+)-gomisin K3** is a lignan compound isolated from Schisandra chinensis that has garnered significant interest for its potential therapeutic applications. This document provides detailed application notes and protocols for the utilization of **Angeloyl-(+)-gomisin K3** in various in vivo animal models. The information compiled is intended to guide researchers in designing and executing robust preclinical studies to evaluate the efficacy, pharmacokinetics, and safety of this compound. The protocols and data presented are based on available scientific literature and are intended for informational purposes.

## Compound Profile

- Name: **Angeloyl-(+)-gomisin K3**
- Synonyms: Gomisin K3
- Source: Schisandra chinensis (Turcz.) Baill.
- Compound Type: Dibenzocyclooctadiene Lignan

- Reported Activities: Anti-inflammatory, anti-cancer, hepatoprotective, and neuroprotective effects.

## In Vivo Applications and Efficacy Data

While specific in vivo data for **Angeloyl-(+)-gomisin K3** is limited in the provided search results, extensive research has been conducted on similar lignans from *Schisandra chinensis*, particularly Gomisin A. These studies provide a strong basis for designing in vivo experiments for **Angeloyl-(+)-gomisin K3**. The following tables summarize efficacy data from representative studies on Gomisin A, which can serve as a reference for initiating studies with **Angeloyl-(+)-gomisin K3**.

Table 1: Anti-Inflammatory and Related Activities of Gomisin A in Animal Models

Model	Animal	Dosage	Route	Key Findings	Reference
DNCB-Induced Atopic Dermatitis	BALB/c mice	10, 20 mg/kg	Oral	Reduced clinical symptoms, serum IgE and histamine levels, and infiltration of mast cells and eosinophils.	
Allergic Airway Inflammation (Asthma)	BALB/c mice	10, 20 mg/kg	Oral	Attenuated airway inflammation and reduced IgE and inflammatory cytokines in bronchoalveolar lavage fluid.	
Cisplatin-Induced Nephrotoxicity	C57BL/6 mice	10, 20 mg/kg	Oral	Ameliorated nephrotoxicity by suppressing oxidative stress and inflammation.	

Table 2: Anti-Cancer Activity of Gomisin A in Animal Models



Model	Animal	Dosage	Route	Key Findings	Reference
Ovarian Cancer Xenograft	Nude mice	20 mg/kg (with paclitaxel)	Intraperitonea	Enhanced the anti-cancer effect of paclitaxel and inhibited tumor growth.	

Table 3: Metabolic and Other Activities of Gomisin A in Animal Models

Model	Animal	Dosage	Route	Key Findings	Reference
High-Fat Diet-Induced Obesity	C57BL/6J mice	10, 20 mg/kg	Oral	Prevented obesity by reducing body weight, fat mass, and serum lipid levels.	
Non-Alcoholic Fatty Liver Disease (NAFLD)	C57BL/6J mice	10, 20 mg/kg	Oral	Ameliorated NAFLD by activating the AMPK/SIRT1 signaling pathway.	
Hair Loss (Androgen-Induced)	C57BL/6 mice	1% Gomisin A	Topical	Prevented hair loss by inhibiting the androgen receptor signaling pathway.	

Experimental Protocols

The following are detailed protocols based on the methodologies reported in the cited literature for Gomisin A, which can be adapted for **Angeloyl-(+)-gomisin K3**.

## Animal Models

- General: Specific pathogen-free (SPF) mice (e.g., BALB/c, C57BL/6) are commonly used. Age and weight should be consistent across experimental groups (e.g., 6-8 weeks old, 20-25 g). Animals should be housed in a controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water. All animal procedures must be approved by an Institutional Animal Care and Use Committee (IACUC).

## Compound Preparation and Administration

- Preparation for Oral Administration: **Angeloyl-(+)-gomisin K3** can be dissolved in a vehicle such as a 0.5% carboxymethylcellulose (CMC) solution or corn oil. Sonication may be required to achieve a uniform suspension.
- Preparation for Intraperitoneal Injection: For intraperitoneal administration, the compound should be dissolved in a sterile, biocompatible solvent like a mixture of DMSO, Cremophor EL, and saline. The final concentration of DMSO should be kept low to avoid toxicity.
- Preparation for Topical Administration: For dermatological studies, **Angeloyl-(+)-gomisin K3** can be dissolved in a vehicle like ethanol or a mixture of acetone and olive oil for topical application.
- Administration:
  - Oral Gavage: Use a gavage needle to administer the compound solution directly into the stomach. The volume is typically 0.1-0.2 mL for mice.
  - Intraperitoneal Injection: Inject the solution into the peritoneal cavity using a sterile syringe and needle.
  - Topical Application: Apply a defined volume of the solution to a shaved area of the skin.

## DNCB-Induced Atopic Dermatitis Model Protocol

- Sensitization: Shave the dorsal skin of BALB/c mice. Apply a 1% solution of 2,4-dinitrochlorobenzene (DNCB) in an acetone/olive oil (4:1) mixture to the shaved back skin.
- Challenge: Five days after sensitization, challenge the mice by applying 0.5% DNCB to the ear and shaved back skin every two days for a specified period (e.g., 3 weeks).
- Treatment: Administer **Angeloyl-(+)-gomisin K3** (e.g., 10, 20 mg/kg, p.o.) daily, starting from the first challenge.
- Evaluation:
  - Monitor clinical scores (e.g., erythema, edema, excoriation).
  - Measure ear thickness.
  - At the end of the experiment, collect blood for serum IgE and histamine analysis (ELISA).
  - Collect skin tissue for histological analysis (H&E staining for inflammatory cell infiltration, toluidine blue for mast cells).

## Ovarian Cancer Xenograft Model Protocol

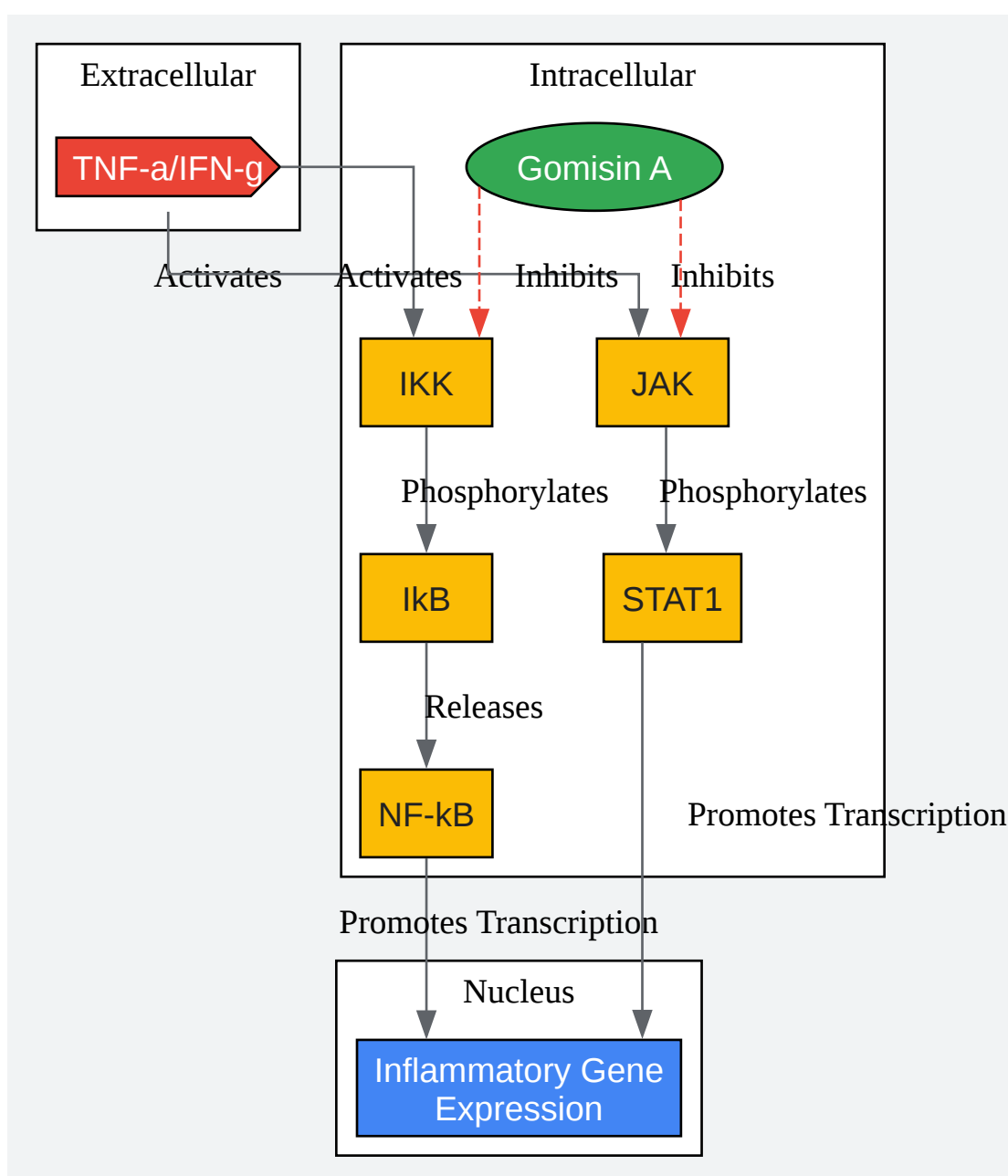
- Cell Culture: Culture human ovarian cancer cells (e.g., SKOV-3) under standard conditions.
- Tumor Implantation: Subcutaneously inject a suspension of cancer cells (e.g.,  $5 \times 10^6$  cells in 100  $\mu$ L of PBS) into the flank of female nude mice.
- Treatment: When tumors reach a palpable size (e.g., 100 mm<sup>3</sup>), randomize the mice into treatment groups. Administer **Angeloyl-(+)-gomisin K3** (e.g., 20 mg/kg, i.p.) alone or in combination with a standard chemotherapeutic agent like paclitaxel.
- Evaluation:
  - Measure tumor volume and body weight regularly (e.g., every 2-3 days). Tumor volume can be calculated using the formula:  $(\text{length} \times \text{width}^2)/2$ .
  - At the end of the study, euthanize the mice and excise the tumors for weight measurement and further analysis (e.g., immunohistochemistry, western blotting).

## Signaling Pathways and Visualizations

Several studies on Gomisin A have elucidated its mechanism of action through the modulation of key signaling pathways. These pathways are likely relevant for **Angeloyl-(+)-gomisin K3** as well.

### NF- $\kappa$ B and STAT1 Signaling in Inflammation

In inflammatory conditions, Gomisin A has been shown to inhibit the activation of NF- $\kappa$ B and STAT1.



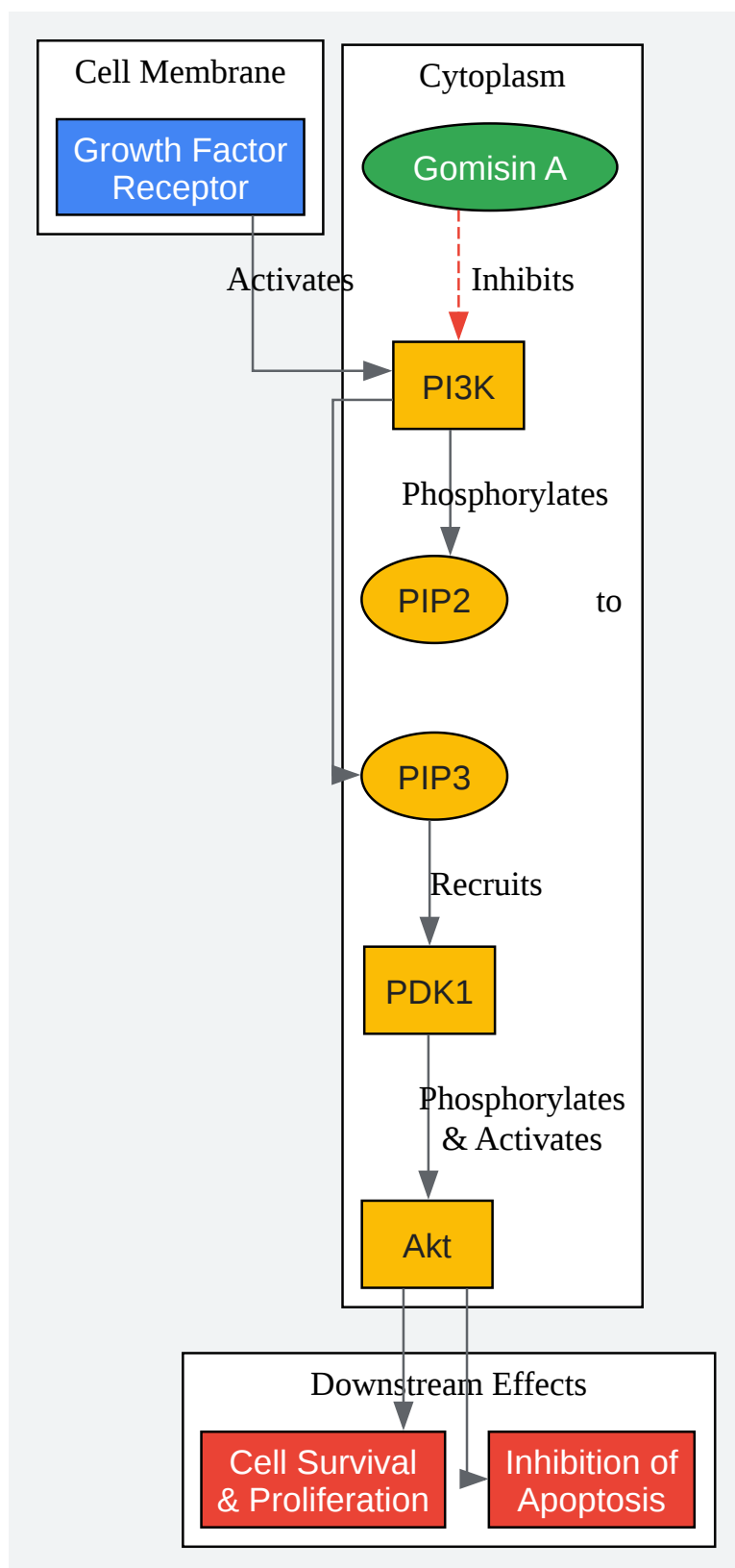
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Caption: Inhibition of NF- $\kappa$ B and STAT1 signaling by Gomisin A.

## PI3K/Akt Signaling in Cancer

Gomisin A has been demonstrated to exert anti-cancer effects by suppressing the PI3K/Akt signaling pathway.



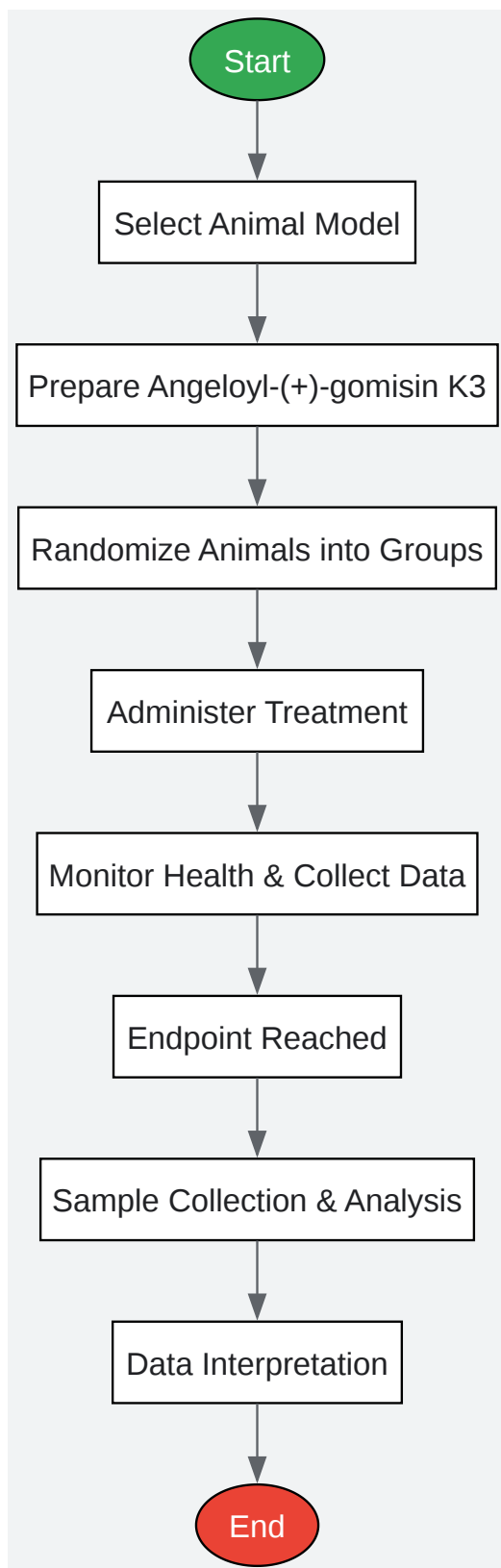


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Caption: Suppression of the PI3K/Akt signaling pathway by Gomisin A.

## Experimental Workflow for In Vivo Studies

The following diagram illustrates a general workflow for conducting in vivo studies with **Angeloyl-(+)-gomisin K3**.



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Caption: General workflow for in vivo animal studies.

## Safety and Toxicology

While specific toxicology data for **Angeloyl-(+)-gomisin K3** is not available in the provided search results, studies on related compounds and extracts from *Schisandra chinensis* suggest a generally low toxicity profile. However, it is crucial to conduct preliminary dose-ranging studies to determine the maximum tolerated dose (MTD) of **Angeloyl-(+)-gomisin K3** in the specific animal model being used. Key parameters to monitor include body weight changes, food and water intake, clinical signs of distress, and mortality.

## Conclusion

**Angeloyl-(+)-gomisin K3** represents a promising natural compound for further preclinical investigation. The protocols and data presented in this document, largely based on studies of the related compound Gomisin A, provide a solid foundation for researchers to explore its therapeutic potential in various *in vivo* animal models. Careful experimental design, adherence to ethical guidelines for animal research, and thorough data analysis are essential for obtaining reliable and reproducible results.

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